

Personal protective equipment for handling DDO-7263

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Compound of Interest		
Compound Name:	DDO-7263	
Cat. No.:	B12399398	Get Quote

Essential Safety & Handling Guide for DDO-7263

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DDO-7263** (CAS: 2254004-96-9). **DDO-7263** is a potent 1,2,4-Oxadiazole derivative and Nrf2-ARE activator.[1][2] Due to its high potency and powdered form, stringent adherence to these safety protocols is mandatory to prevent personnel exposure and environmental contamination.

Personal Protective Equipment (PPE)

A comprehensive assessment of the experimental procedures must be conducted to determine the appropriate level of PPE.[3] The following table outlines the minimum required PPE for handling **DDO-7263** in a laboratory setting.



Operation	Minimum PPE Requirement	Rationale
Handling Solid Compound (e.g., weighing, aliquoting)	- Primary: Disposable Nitrile Gloves (double-gloving recommended), Disposable Lab Coat, ANSI Z87.1- compliant Safety Goggles Secondary: Particulate Respirator (e.g., N95) and Face Shield.	Prevents skin contact, eye exposure, and inhalation of fine powder.[3][4] A respirator is crucial as administrative and engineering controls may not be sufficient to prevent all exposure to dusts.[4]
Handling Solubilized Compound (e.g., in DMSO)	- Primary: Disposable Nitrile Gloves, Disposable Lab Coat, ANSI Z87.1-compliant Safety Glasses with side shields.	Protects against splashes and incidental skin contact with the potent compound in solution. [3][5]
General Laboratory Operations (in the vicinity of DDO-7263 use)	- Primary: Lab Coat, Safety Glasses, Closed-toe shoes.	Standard laboratory practice to protect against unforeseen contact or spills.[3]

Operational Plan: From Receipt to Experiment

Adherence to a systematic workflow is essential for the safe handling of potent compounds like **DDO-7263**.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation of Work Area:
 - Ensure a certified chemical fume hood is used for all manipulations of the solid compound.
 - Decontaminate the work surface before and after use.
 - Prepare a spill kit appropriate for chemical spills.[6]
- Donning PPE:



- Put on all required PPE as specified in the table above for handling the solid compound.
- · Weighing and Solubilization:
 - Weigh the desired amount of DDO-7263 powder directly into a tared vial within the chemical fume hood.
 - Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve a 10 mM concentration. DDO-7263 is soluble in DMSO at concentrations up to approximately 17.86 mg/mL (65.36 mM).[1]
 - Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming or sonication in an ultrasonic bath (<60°C) can be used to aid dissolution.[1]
- Labeling and Storage:
 - Clearly label the vial with the compound name (DDO-7263), concentration (10 mM in DMSO), date of preparation, and your initials.
 - For long-term storage, keep the solution at -20°C.[7]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.



Incident	Immediate Action	Follow-up
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.[8][9]	Seek immediate medical attention. Provide the Safety Data Sheet (SDS) to medical personnel.
Skin Contact	Remove all contaminated clothing immediately.[8] Wash the affected area thoroughly with soap and water for at least 15 minutes.[9]	Seek medical attention if irritation or other symptoms develop.
Inhalation	Move the individual to fresh air.	If breathing is difficult or symptoms like dizziness or irritation occur, seek immediate medical attention.[8]
Minor Spill (manageable amount)	Alert others in the area. Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, spill pillows).[9] Gently sweep up the material, avoiding dust generation, and place it in a sealed container for hazardous waste.[9]	Decontaminate the spill area. Report the spill to your supervisor and environmental health and safety department.
Major Spill (large or unmanageable)	Evacuate the area immediately and prevent others from entering.[6]	Contact your institution's emergency response team or environmental health and safety department from a safe location.[6][10]

Disposal Plan

All waste contaminated with **DDO-7263** must be treated as hazardous waste. Do not dispose of **DDO-7263** or its waste in the regular trash or down the drain.[11]



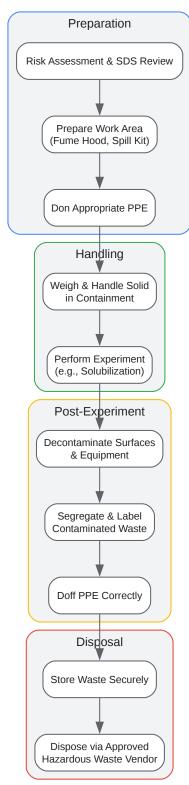
Waste Stream	Disposal Procedure	
Unused/Expired Solid Compound	Collect in a clearly labeled, sealed, and compatible container. Dispose of through your institution's certified hazardous waste program. [11]	
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated, puncture-resistant, and sealed hazardous waste container.[11]	
Contaminated PPE (e.g., gloves, disposable lab coat)	Carefully doff to avoid self-contamination and place in a sealed bag or container labeled as hazardous waste.[11]	
Aqueous/Solvent Waste	Collect in a sealed, clearly labeled waste container. Do not mix with other waste streams unless compatibility has been confirmed.[11]	

Visual Workflow and Logic Diagrams

To ensure procedural clarity, the following diagrams illustrate the key workflows for handling **DDO-7263**.



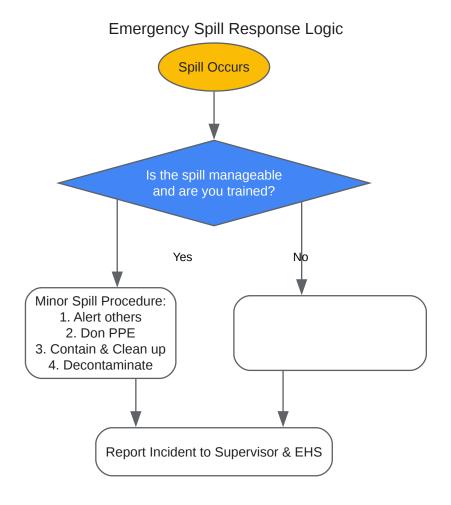
Safe Handling Workflow for DDO-7263



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Caption: General workflow for the safe handling of a potent research compound.[11]





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Caption: Decision-making process for responding to a chemical spill.

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References

- 1. DDO-7263 | 2254004-96-9 | MOLNOVA [molnova.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Personal Protective Equipment Requirements for Laboratories Environmental Health and Safety [ehs.ncsu.edu]







- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. Personal Protective Equipment (PPE) in Laboratories | UW Environmental Health & Safety [ehs.washington.edu]
- 6. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 7. DDO-7263|2254004-96-9|COA [dcchemicals.com]
- 8. ehs.princeton.edu [ehs.princeton.edu]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. Chemical Exposure and Spill Response Procedures | New Mexico State University [safety.nmsu.edu]
- 11. benchchem.com [benchchem.com]
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